

diethyl phosphate storage conditions moisture sensitive

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Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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Diethyl Phosphate Storage & Handling FAQ

FAQ 1: Is diethyl phosphate sensitive to moisture? While the search results do not explicitly state that **diethyl phosphate** is moisture-sensitive, its close relationship to other highly moisture-reactive phosphorus compounds suggests that **storing it in a dry environment is a prudent safety and best practice.**

FAQ 2: What are the correct storage conditions for diethyl phosphate? For research-grade **diethyl phosphate**, the following storage conditions are recommended [1]:

- **Powder Form:** Can be stored at **-20°C for 3 years** or at **4°C for 2 years.**
- **Solution Form:** Solutions prepared in solvents like DMSO can be stored at **-80°C for 6 months** or at **-20°C for 1 month.**

The table below summarizes the key storage information:

Condition	Temperature	Duration	Notes
Powder	-20°C	3 years	For long-term stability [1]
Powder	4°C	2 years	For shorter-term storage [1]
In Solvent	-80°C	6 months	e.g., DMSO stock solutions [1]

Condition	Temperature	Duration	Notes
In Solvent	-20°C	1 month	e.g., DMSO stock solutions [1]
Shipping	Room Temperature	A few days	Considered stable during ordinary shipping [1]

FAQ 3: What safety precautions should I take when handling diethyl phosphate? Diethyl phosphate is a combustible liquid that causes severe skin burns and eye damage [2]. You must consult its Safety Data Sheet (SDS) before use. Key hazard statements include [2]:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.

Always wear appropriate Personal Protective Equipment (PPE), including **impervious clothing, gloves, and eye protection** [2] [3]. Work in a well-ventilated area, such as a fume hood, and have access to emergency safety equipment like an eye wash station and drench shower [2] [3].

FAQ 4: I suspect my diethyl phosphate has degraded. What should I do? If you notice changes in the solution's **appearance** (e.g., color change), the formation of precipitate, or unexpected experimental results, the compound may have degraded.

- **Do not use it.** Clearly label the container as "Suspected Degraded Material".
- **Check your records.** Verify the storage duration and temperature against the recommended guidelines.
- **Dispose of it properly.** Follow your institution's hazardous waste disposal protocols for organophosphorus compounds.

Troubleshooting Guide

This guide helps you diagnose and resolve common storage and usage problems.

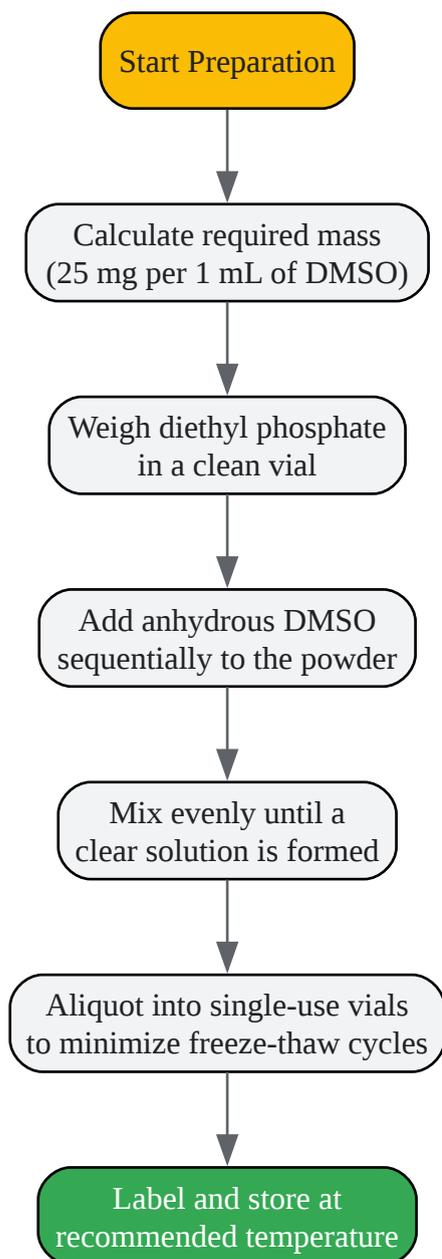
Problem	Possible Cause	Solution
Unexpected results in experiments	Use of degraded or hydrolyzed compound	Prepare a fresh stock solution, ensure proper storage, and avoid repeated freeze-thaw cycles

Problem	Possible Cause	Solution
		[1].
Difficulty dissolving the powder	Incorrect solvent or temperature	Diethyl phosphate is highly soluble in DMSO (≥ 100 mg/mL). Warm the solution gently if necessary [1].
Safety concerns during handling	Inadequate PPE or ventilation	Immediately move to a fume hood. Wear protective gloves, clothing, and eye/face protection [2] [3].

Experimental Protocol: Preparing a Stock Solution

This protocol details how to safely prepare a 25 mg/mL stock solution of **diethyl phosphate** in DMSO, based on manufacturer information [1].

Workflow Diagram



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Materials

- **Diethyl phosphate** powder ($\geq 98\%$ purity) [1]
- Anhydrous DMSO
- Analytical balance
- Sterile vial (1-2 mL)
- Micropipette and tips
- Protective gloves and safety goggles

Procedure

- **Calculation:** Determine the total mass needed. For a 25 mg/mL solution, you need 25 mg of **diethyl phosphate** for every 1 mL of DMSO.
- **Weighing:** Tare the sterile vial on the balance. Carefully weigh the required mass of **diethyl phosphate** and transfer it to the vial.
- **Solvation:** Using a micropipette, add the calculated volume of anhydrous DMSO directly to the powder in the vial. **Note:** Always add the solvent to the solute to facilitate better mixing.
- **Mixing:** Cap the vial securely and vortex or invert it gently until the powder is completely dissolved and the solution is clear.
- **Aliquoting:** To preserve the solution's integrity, immediately aliquot the stock solution into smaller, single-use vials. This prevents repeated freezing and thawing of the main stock.
- **Storage:** Label all vials clearly with the compound name, concentration, date, and your initials. Store the aliquots at **-80°C** (for up to 6 months) or **-20°C** (for up to 1 month) [1].

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